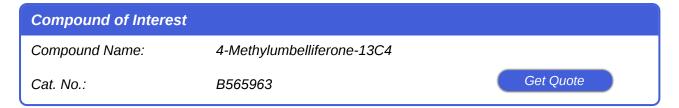


solubility and stability of 4-Methylumbelliferone-13C4 in DMSO

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An In-Depth Technical Guide to the Solubility and Stability of **4-Methylumbelliferone-13C4** in DMSO

For researchers, scientists, and professionals in drug development, understanding the solubility and stability of isotopically labeled compounds like **4-Methylumbelliferone-13C4** is critical for the accuracy and reproducibility of experimental results. This technical guide provides a comprehensive overview of the solubility and stability of **4-Methylumbelliferone-13C4** in Dimethyl Sulfoxide (DMSO), a common solvent for creating stock solutions. While specific data for the 13C4 isotopologue is limited, its physicochemical properties are considered to be nearly identical to its unlabeled counterpart, 4-Methylumbelliferone. Therefore, data for the unlabeled compound is used as a reliable reference.

Solubility of 4-Methylumbelliferone in DMSO

4-Methylumbelliferone exhibits good solubility in DMSO, making it a suitable solvent for preparing high-concentration stock solutions. The reported solubility values vary across different sources, which may be attributed to differences in experimental conditions such as temperature, the purity of the compound, and the use of physical methods like ultrasonication to enhance dissolution.

Table 1: Reported Solubility of 4-Methylumbelliferone in DMSO



Solubility (mg/mL)	Molar Concentration (mM)	Conditions/Notes
100 mg/mL	567.63 mM	Requires sonication to achieve dissolution.[1]
35 mg/mL	198.67 mM	It is noted that moisture- absorbing DMSO can reduce solubility, so fresh DMSO is recommended.[2][3]
≥8.8 mg/mL	≥49.95 mM	

Note: The molecular weight of unlabeled 4-Methylumbelliferone (176.17 g/mol) is used for molarity calculations. The molecular weight of **4-Methylumbelliferone-13C4** is slightly higher (180.14 g/mol)[4].

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a compound like **4-Methylumbelliferone-13C4** in DMSO.

Objective: To determine the maximum solubility of **4-Methylumbelliferone-13C4** in DMSO at a specified temperature (e.g., 25°C).

Materials:

- 4-Methylumbelliferone-13C4 powder
- Anhydrous, high-purity DMSO
- Vortex mixer
- · Thermostatic shaker
- Analytical balance
- Microcentrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector



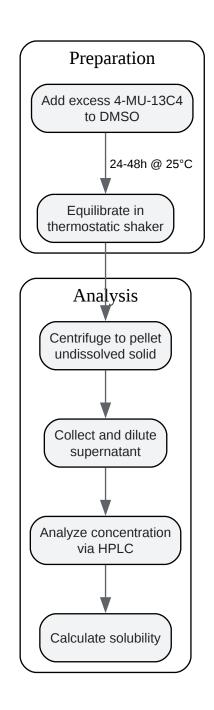




Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **4-Methylumbelliferone- 13C4** to a known volume of DMSO in several vials.
- Equilibration: Tightly cap the vials and place them in a thermostatic shaker set to 25°C for 24-48 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid: Centrifuge the vials at high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the undissolved solid.
- Sample Preparation for Analysis: Carefully take an aliquot from the supernatant of each vial and dilute it with DMSO to a concentration within the calibration range of the HPLC method.
- HPLC Analysis: Analyze the diluted samples using a validated HPLC method to determine the concentration of 4-Methylumbelliferone-13C4.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor. The average value from multiple replicates should be reported.





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Caption: Workflow for experimental solubility determination.

Stability of 4-Methylumbelliferone-13C4 in DMSO

The stability of stock solutions is crucial for ensuring the reliability of experimental outcomes. 4-Methylumbelliferone solutions in DMSO are generally stable under appropriate storage



conditions. Key factors affecting stability include temperature, light exposure, and the frequency of freeze-thaw cycles.

Table 2: Storage Recommendations and Stability of 4-Methylumbelliferone in DMSO

Storage Temperature	Duration	Recommendations and Notes
-80°C	1 year	Recommended for long-term storage.[2]
-20°C	1 month	Suitable for short- to medium- term storage.[2]
4°C	"For years"	A 1.0 mM stock solution was reported to be stable for years when stored in a brown bottle to protect it from light.[5]

Key Recommendations for Maintaining Stability:

- Aliquot Solutions: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[2]
- Protect from Light: As a fluorescent compound, 4-Methylumbelliferone should be protected from light to prevent photodegradation. Use of amber or opaque storage vials is advisable.[5]
- Use Anhydrous DMSO: The presence of water can potentially lead to hydrolysis over time.
 Using fresh, anhydrous DMSO for preparing stock solutions is recommended.[2] While some compounds are known to undergo hydrolysis in DMSO, this has not been specifically reported for 4-Methylumbelliferone.[6]

Experimental Protocol for Stability Assessment

The following protocol outlines a method for assessing the stability of a **4-Methylumbelliferone-13C4** stock solution in DMSO.



Objective: To evaluate the stability of a **4-Methylumbelliferone-13C4**/DMSO stock solution over time under different storage conditions.

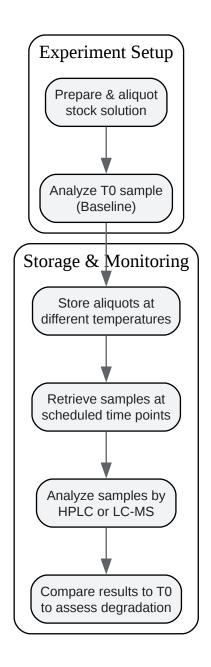
Materials:

- Pre-prepared stock solution of 4-Methylumbelliferone-13C4 in DMSO (e.g., 10 mM)
- Amber microcentrifuge tubes
- Storage facilities at different temperatures (e.g., 4°C, -20°C, -80°C)
- HPLC or LC-MS/MS system

Procedure:

- Aliquoting: Aliquot the stock solution into multiple amber tubes for each storage condition to be tested.
- Time Zero (T0) Analysis: Immediately analyze one aliquot to establish the initial concentration and purity. This will serve as the baseline.
- Storage: Store the remaining aliquots at the designated temperatures.
- Time-Point Analysis: At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months, 1 year), retrieve one aliquot from each storage condition.
- Sample Analysis: Allow the aliquot to thaw completely and reach room temperature. Analyze
 the sample by HPLC or LC-MS/MS to determine the concentration of 4Methylumbelliferone-13C4. The appearance of new peaks may indicate degradation
 products.
- Data Comparison: Compare the concentration at each time point to the T0 concentration. A
 significant decrease in concentration or the appearance of degradation products indicates
 instability under those storage conditions.





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Caption: Workflow for assessing the stability of a stock solution.

Conclusion

4-Methylumbelliferone-13C4 is readily soluble in DMSO, allowing for the preparation of concentrated stock solutions. For optimal stability, these solutions should be stored at low temperatures (-20°C for short-term and -80°C for long-term), protected from light, and aliquoted



to prevent repeated freeze-thaw cycles. Following these guidelines will ensure the integrity and reliability of the compound for use in research and development applications.

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